

Standard Operating Procedure: Disposal of 3,5-Dichlorosalicylic Acid

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylic acid

Cat. No.: B146607

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This document provides comprehensive guidance on the safe handling and proper disposal of **3,5-Dichlorosalicylic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these procedures to mitigate risks associated with this chemical.

Immediate Safety and Handling Information

3,5-Dichlorosalicylic acid is a hazardous substance requiring careful handling. It is harmful if swallowed, causes skin irritation, and leads to serious eye irritation.[\[1\]](#)[\[2\]](#) Some data also suggests it may cause respiratory irritation.[\[3\]](#) Adherence to appropriate personal protective equipment (PPE) protocols is mandatory.

Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin thoroughly with water.[\[4\]](#) If irritation occurs, seek medical attention.[\[2\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes.[\[2\]](#)[\[4\]](#) If present, remove contact lenses and continue rinsing. Immediately contact an ophthalmologist or a poison center.[\[4\]](#)
- If inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen.[\[3\]](#) Seek medical attention if you feel unwell.

- If swallowed: Rinse the mouth with water and call a poison center or doctor for treatment advice.[2][4]

Quantitative Data Summary

The following table summarizes key hazard classifications and disposal parameters for **3,5-Dichlorosalicylic acid**.

Parameter	Value / Guideline
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][3]
Personal Protective Equipment (PPE)	NIOSH-approved respirator (if dust is generated), chemical-resistant gloves (e.g., nitrile), safety glasses with side-shields or goggles, lab coat.[2][4][5]
Waste Container Material	High-density polyethylene (HDPE) or other compatible plastic or glass containers. Avoid steel containers for acids.[6][7]
Waste Container Filling Level	Do not fill above 90% capacity to allow for expansion and prevent spillage.[7]
Waste Segregation Class	Halogenated Organic Acid Waste.[8]
Incompatible Materials	Strong bases, strong oxidizing agents, and strong reducing agents.[9][10]
Primary Disposal Method	Incineration in a licensed hazardous waste facility with an afterburner and scrubber.[2][5]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the mandatory steps for the collection and disposal of **3,5-Dichlorosalicylic acid** waste.

1. Preparation and Personal Protective Equipment (PPE)

- Before handling the chemical, ensure that an eyewash station and safety shower are readily accessible.[9]
- Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles.[2]
- When handling the solid form where dust may be generated, use a NIOSH-approved respirator and work in a well-ventilated area or a chemical fume hood.[4][5]

2. Waste Segregation and Collection

- All materials contaminated with **3,5-Dichlorosalicylic acid**, including the pure substance, solutions, and contaminated labware (e.g., paper towels, gloves), must be treated as hazardous waste.[11][12]
- Designate a specific, compatible container for "Halogenated Organic Waste." [8]
- Crucially, do not mix **3,5-Dichlorosalicylic acid** waste with incompatible substances such as bases, oxidizers, or non-halogenated solvents.[6][10] Keep acids and bases in separate waste containers.[6][8]

3. Container Management and Labeling

- Use only containers made of compatible materials, such as glass or HDPE, with a secure, tightly fitting screw cap.[6][11][13]
- The container must be clearly labeled as "Hazardous Waste" as soon as the first particle of waste is added.[11]
- The label must include:
 - The full chemical name: "**3,5-Dichlorosalicylic acid**". Do not use abbreviations or chemical formulas.[13]
 - An accurate list of all components and their approximate concentrations or percentages if it is a mixed waste stream.[6][13]

- The associated hazards (e.g., "Corrosive," "Toxic," "Irritant").[\[6\]](#)

4. Temporary Storage in the Laboratory

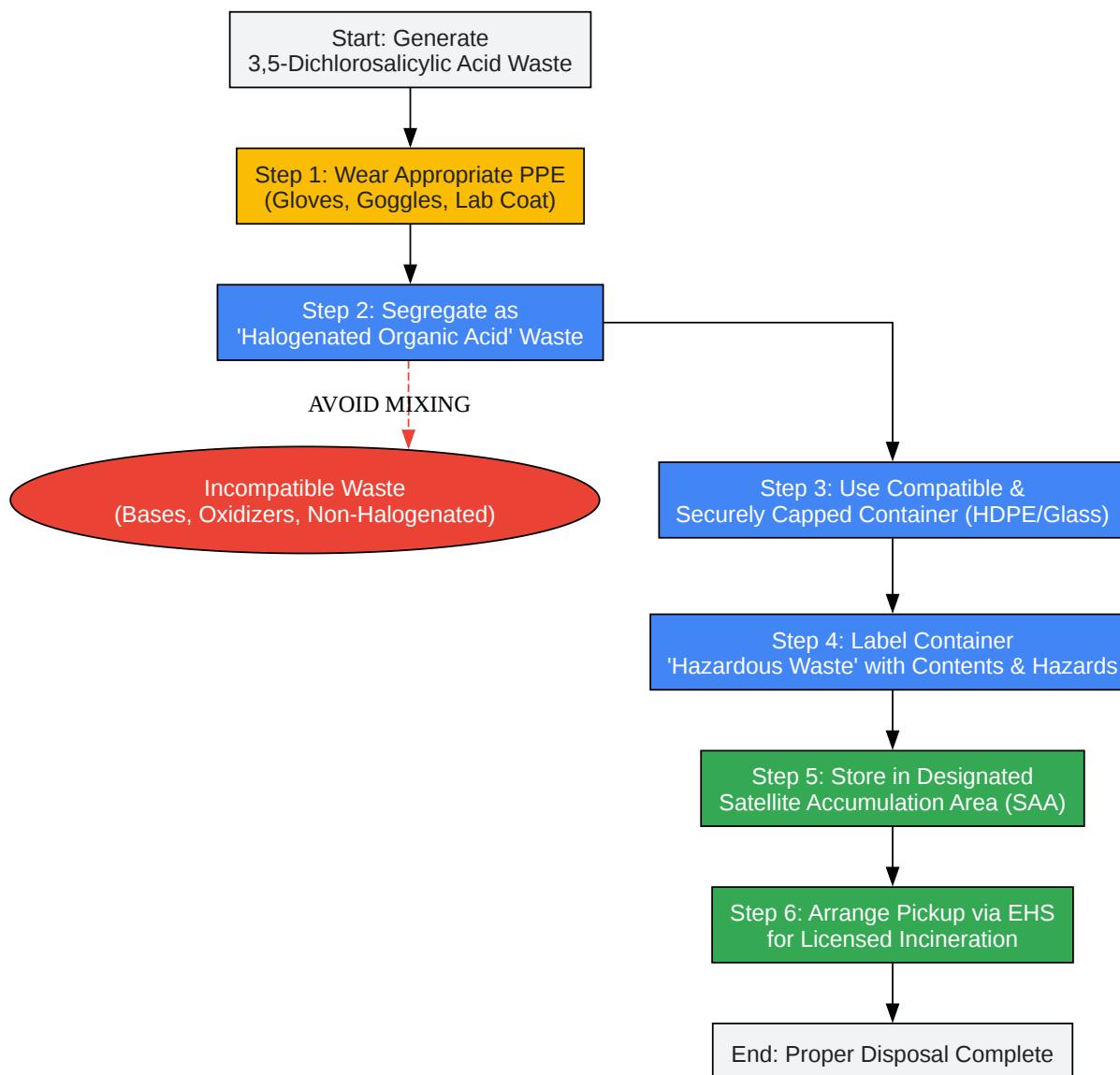
- Store the sealed waste container in a designated and properly marked Satellite Accumulation Area (SAA), such as a chemical fume hood or a secondary containment bin.[\[6\]](#) [\[11\]](#)
- Ensure the storage area is away from incompatible materials.[\[6\]](#)
- Keep the waste container closed at all times except when adding waste.[\[11\]](#)[\[13\]](#)

5. Final Disposal

- Do not dispose of **3,5-Dichlorosalicylic acid** down the drain or in regular trash.[\[5\]](#)[\[14\]](#) This is a violation of environmental regulations.
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[5\]](#)
- The recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber to neutralize the resulting acidic gases.[\[2\]](#)[\[5\]](#)

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **3,5-Dichlorosalicylic acid** waste.

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Caption: Workflow for the safe disposal of **3,5-Dichlorosalicylic acid**.

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